Structural Characterization of 5α-Androst-16-en-3-one: A Technical Guide

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Compound of Interest

Compound Name:	*5alpha-Androst-16-en-3-one*
CAS No.:	*18339-16-7*
Cat. No.:	*B145609*

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Introduction

5α-Androst-16-en-3-one, commonly known as androstenone, is a C19 steroid with the molecular formula $C_{19}H_{28}O$.[1] This molecule is of significant interest across various scientific disciplines, primarily due to its role as the first identified mammalian pheromone.[2] It is notably found in high concentrations in the saliva of male pigs, where it elicits a mating response in receptive sows.[2] Androstenone is also detected in human sweat and urine, and its presence is a key contributor to "boar taint," an off-odor in the meat of uncastrated male pigs.[1] Its unique biological activity and characteristic musk-like odor, which is perceived differently by individuals due to genetic variations in olfactory receptors, make its accurate structural characterization and quantification crucial for researchers in fields ranging from animal science and food chemistry to neurobiology and sensory science.[2]

This technical guide provides an in-depth overview of the core analytical methodologies employed for the structural characterization of 5α-androst-16-en-3-one. The focus is on providing both the theoretical basis for each technique and practical, field-proven insights into their application.

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Core Physicochemical Properties

A foundational understanding of the molecule's physical properties is essential before delving into its spectroscopic characterization. These properties influence choices in sample preparation, chromatographic separation, and analytical technique selection.

Property	Value	Source
Molecular Formula	$C_{19}H_{28}O$	[1]
Molecular Weight	272.43 g/mol	[1][3]
CAS Number	18339-16-7	[1][3]
Melting Point	140-145 °C	[4][5]
Boiling Point	~371.6 °C at 760 mmHg	[4]
Appearance	White to light yellow crystalline powder	[6]
Solubility	Soluble in organic solvents like ethanol, DMSO, and chloroform; practically insoluble in water.	[1][4]

Mass Spectrometry (MS) for Unambiguous Identification

Mass spectrometry is a cornerstone technique for the identification and quantification of 5α-androst-16-en-3-one, owing to its high sensitivity and specificity. Gas chromatography coupled with mass spectrometry (GC-MS) is the most commonly employed method.

Gas Chromatography-Mass Spectrometry (GC-MS)

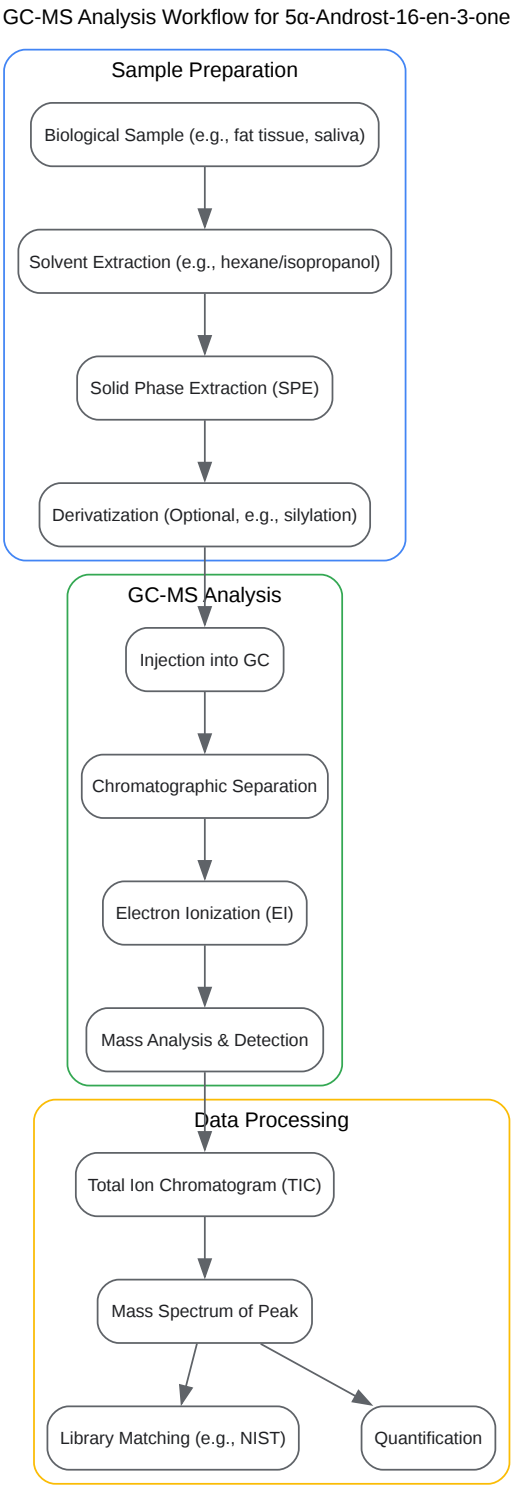
GC-MS provides a two-dimensional separation and identification of volatile and semi-volatile compounds. The gas chromatograph separates components of a mixture based on their boiling points and interactions with the stationary phase of the GC column, while the mass

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spectrometer fragments the eluted compounds and separates the fragments based on their mass-to-charge ratio (m/z), generating a unique mass spectrum for each compound.

A typical experimental workflow for the GC-MS analysis of 5α-androst-16-en-3-one is depicted below:

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A typical workflow for GC-MS analysis.

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Mass Spectral Fragmentation Pattern

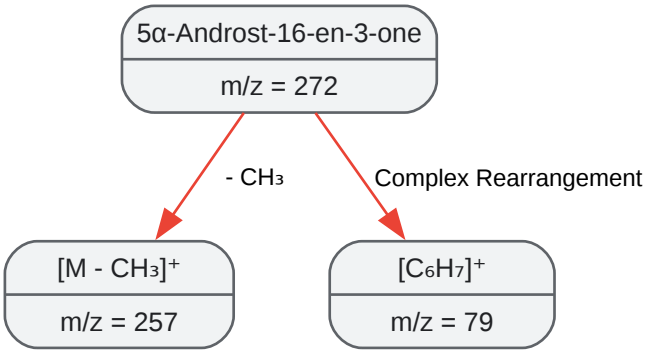
Under electron ionization (EI), 5α-androst-16-en-3-one undergoes characteristic fragmentation. The molecular ion peak (M^+) is observed at m/z 272. While a detailed fragmentation pathway is complex, key fragments have been identified in the literature.

m/z	Ion	Putative Origin
272	$[M]^+$	Molecular Ion
257	$[M - CH_3]^+$	Loss of a methyl group from the steroid backbone.
79	$[C_6H_7]^+$	A common fragment in the mass spectra of steroids, likely arising from complex rearrangements of the cyclic structure.

Data sourced from Kumar et al. (2022).[7]

The fragmentation pattern, particularly the presence of the molecular ion and key fragments, provides a high degree of confidence in the identification of 5α-androst-16-en-3-one.

Key Mass Fragments of 5α-Androst-16-en-3-one



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Key mass fragments of 5α-Androst-16-en-3-one.

Protocol: GC-MS Analysis of 5α-Androst-16-en-3-one in a Biological Matrix

This protocol provides a general framework. Specific parameters may need to be optimized based on the sample matrix and instrumentation.

- Sample Preparation:
  - Homogenize 1g of the sample (e.g., adipose tissue) with an internal standard (e.g., deuterated androstenone).
  - Perform a liquid-liquid extraction with a non-polar solvent like hexane or a mixture of hexane and isopropanol.
  - Vortex and centrifuge to separate the organic and aqueous layers.
  - Collect the organic layer and evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute the sample in a suitable solvent (e.g., hexane) for injection.
  - For complex matrices, a solid-phase extraction (SPE) clean-up step may be necessary.
- GC-MS Instrumental Parameters:
  - GC Column: A non-polar or medium-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injection: 1 µL splitless injection at 250 °C.
  - Oven Temperature Program:
    - Initial temperature of 100 °C, hold for 1 minute.
    - Ramp at 20 °C/min to 250 °C, hold for 5 minutes.

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    - Ramp at 10 °C/min to 300 °C, hold for 5 minutes.
  - MS Parameters:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Range: Scan from m/z 50 to 400.
    - Data Acquisition: Can be done in full scan mode for identification or selected ion monitoring (SIM) for enhanced sensitivity in quantification, monitoring ions such as m/z 272, 257, and 79.
- Data Analysis:
  - Identify the peak corresponding to 5α-androst-16-en-3-one based on its retention time.
  - Confirm the identity by comparing the acquired mass spectrum with a reference spectrum from a spectral library (e.g., NIST).
  - Quantify the concentration by comparing the peak area to that of the internal standard.

Spectroscopic Characterization: NMR and IR

While mass spectrometry provides definitive identification, Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy offer detailed structural information about the molecule's carbon-hydrogen framework and functional groups. However, it is important to note that readily citable, detailed public spectral data for 5α-androst-16-en-3-one is limited. Therefore, this section will focus on the expected spectral features based on its known structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise arrangement of atoms in a molecule.

- ^{1}H NMR: The proton NMR spectrum would be expected to show distinct signals for the two methyl groups (C18 and C19), which would appear as singlets in the upfield region (likely 0.7-1.2 ppm). The olefinic protons at C16 and C17 would resonate in the downfield region (typically 5.0-6.5 ppm). The numerous methylene and methine protons of the steroid

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backbone would produce a complex series of overlapping multiplets in the region of 1.0-2.5 ppm. Protons alpha to the carbonyl group at C2 and C4 would be expected to be slightly deshielded.

- ^{13}C NMR: The carbon NMR spectrum would provide a signal for each of the 19 carbon atoms. Key expected signals include the carbonyl carbon (C3) in the downfield region (around 210 ppm), the two olefinic carbons (C16 and C17) between 120-140 ppm, and the two methyl carbons (C18 and C19) in the upfield region (10-25 ppm). The remaining aliphatic carbons of the steroid nucleus would appear between 20-60 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For 5α-androst-16-en-3-one, the key expected absorption bands are:

- C=O Stretch: A strong, sharp absorption band characteristic of a ketone carbonyl group, expected in the range of 1705-1725 cm^{-1}.
- C=C Stretch: A medium intensity absorption band for the alkene double bond in the D-ring, expected around 1640-1680 cm^{-1}.
- C-H Stretch: Multiple absorption bands for the sp^3 C-H bonds of the steroid backbone, typically in the range of 2850-3000 cm^{-1}.

X-ray Crystallography

Single-crystal X-ray crystallography provides the most definitive three-dimensional structure of a molecule, including precise bond lengths, bond angles, and stereochemistry. To date, a publicly available crystal structure of 5α-androst-16-en-3-one has not been reported in major crystallographic databases. In the absence of experimental crystallographic data, computational modeling can provide a reliable 3D representation of the molecule's conformation, as available in databases like PubChem.[8]

Conclusion

The structural characterization of 5α-androst-16-en-3-one relies on a suite of analytical techniques, with GC-MS being the most prominent for its identification and quantification in

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complex matrices. While detailed public NMR and IR spectral data are not readily available, the expected spectral features can be reliably predicted from its known chemical structure. The combination of chromatographic and spectroscopic methods provides a robust framework for the unambiguous characterization of this biologically significant steroid pheromone. Further research to publish detailed NMR assignments and a single-crystal X-ray structure would be a valuable contribution to the scientific community.

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